

Essential Safety and Logistical Information for Handling Diaminomaleonitrile

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Compound of Interest

Compound Name: *Diaminomaleonitrile*

Cat. No.: *B072808*

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides comprehensive safety protocols and logistical information for **Diaminomaleonitrile** (DAMN), a versatile building block in organic synthesis. Adherence to these guidelines is crucial for ensuring personal safety and maintaining a secure laboratory environment.

Hazard Identification and Personal Protective Equipment (PPE)

Diaminomaleonitrile is classified as harmful if swallowed, in contact with skin, or if inhaled.[1] [2] It is also known to be a skin and eye irritant.[3] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure. The following table summarizes the required PPE for handling **Diaminomaleonitrile**.

Protection Type	Specific Recommendations	Regulatory Standards
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles.	OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][4]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. Immediately change contaminated clothing. [1][2][4]	-
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A dust mask is recommended when handling the powder form.[1][2][4][5]	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.[2][4]

Note on Glove Selection: Specific breakthrough time data for **Diaminomaleonitrile** with common glove materials like nitrile or neoprene is not readily available. Therefore, it is recommended to use gloves with broad chemical resistance and to replace them immediately following any direct contact with the substance.

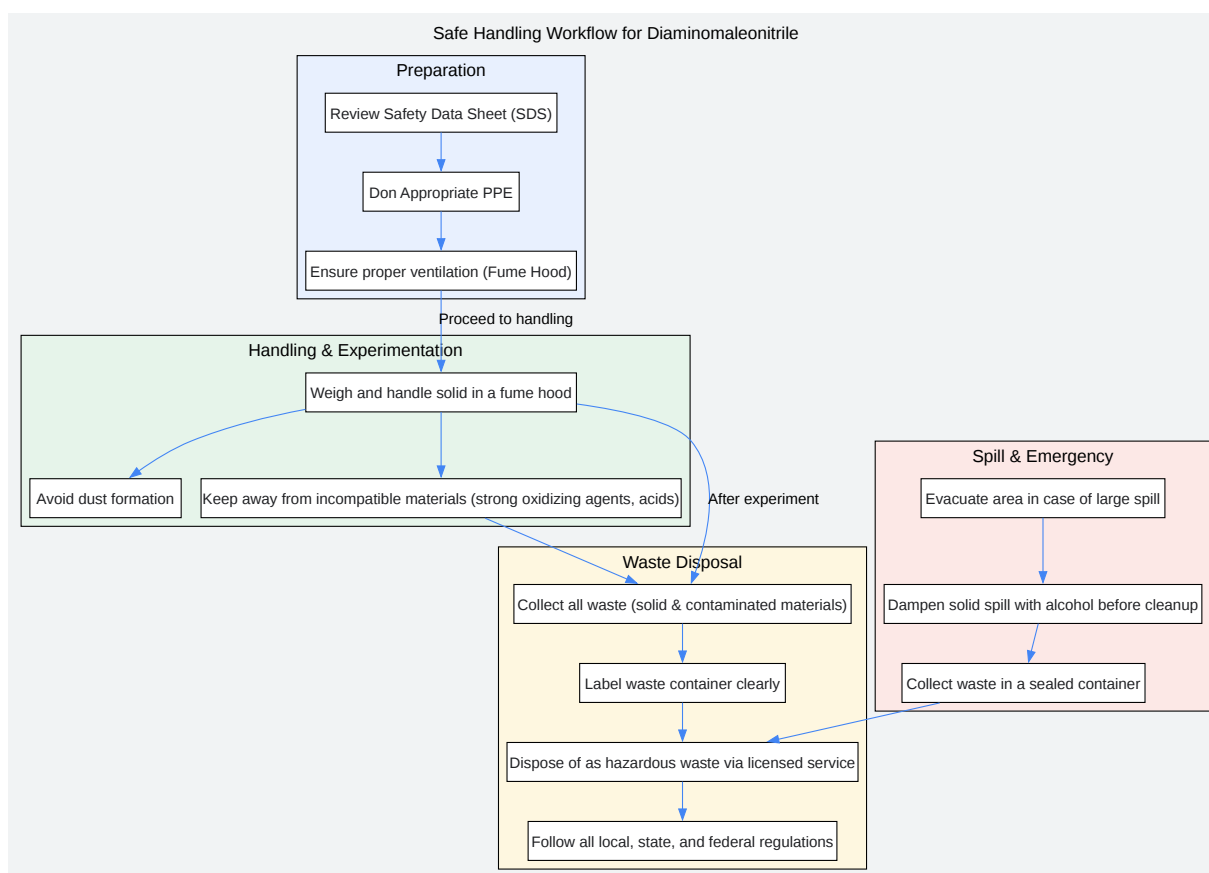
Exposure Limits and Physical Properties

While specific Permissible Exposure Limits (PEL) from OSHA or Recommended Exposure Limits (REL) from NIOSH for **Diaminomaleonitrile** have not been established, a NIOSH Immediately Dangerous to Life or Health (IDLH) value has been identified.[1][2]

Parameter	Value	Reference
NIOSH IDLH	25 mg/m ³	[6] [7] [8]
Molecular Formula	C ₄ H ₄ N ₄	[2] [4]
Molecular Weight	108.1 g/mol	[2] [4]
Appearance	Brown crystalline powder	[7] [8]
Melting Point	178-179 °C	[5] [7]
Solubility	5 g/L in water (25 °C)	[7] [8]
Stability	Light sensitive. Sensitive to prolonged exposure to air.	[2] [7] [8]

Operational Plan for Safe Handling

A systematic approach is essential when working with **Diaminomaleonitrile**. The following workflow outlines the key steps from preparation to disposal.



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Safe Handling Workflow Diagram

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Exposure Route	First Aid Measures
Ingestion	Do NOT induce vomiting. Call a physician or poison control center immediately.[2][4]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2][4]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Remove contaminated clothing. Seek immediate medical attention.[1][2]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical advice.[1][2][4]

In case of a fire, use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[2][4] Firefighters should wear self-contained breathing apparatus and full protective gear.[2][4]

Disposal Plan

All waste containing **Diaminomaleonitrile** must be treated as hazardous waste.

- Collection: Collect all solid waste and any contaminated materials (e.g., gloves, absorbent paper) in a designated, sealed, and clearly labeled hazardous waste container.[1]
- Storage: Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.
- Disposal: Arrange for disposal by a licensed professional waste disposal service. Do not dispose of down the drain or in regular trash.[1][9]

- Regulations: Adhere strictly to all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1][2]

Experimental Protocols

The following are examples of experimental procedures involving **Diaminomaleonitrile**. These should only be performed by trained professionals in a suitable laboratory setting.

This protocol outlines the synthesis of a representative $[\text{Ni}(\text{DAMN})_2]$ complex.

Materials:

- **Diaminomaleonitrile** (DAMN)
- Nickel(II) chloride hexahydrate ($\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$)
- Ethanol
- Standard glassware for synthesis (e.g., round-bottom flask, beaker)
- Stirring apparatus

Procedure:

- In a round-bottom flask, dissolve a specific amount of **Diaminomaleonitrile** in ethanol.
- In a separate beaker, dissolve a stoichiometric amount of nickel(II) chloride hexahydrate in ethanol.
- Slowly add the nickel(II) chloride solution to the **Diaminomaleonitrile** solution while stirring continuously. A colored precipitate of the $[\text{Ni}(\text{DAMN})_2]$ complex will form immediately.
- Continue to stir the reaction mixture at room temperature for several hours to ensure the reaction goes to completion.
- Filter the precipitate and wash it with ethanol.
- Dry the resulting complex in a desiccator.

This protocol details the use of a palladium-DAMN complex as a catalyst in a Suzuki cross-coupling reaction.

Materials:

- Aryl halide
- Arylboronic acid
- Base
- Palladium-DAMN catalyst
- Appropriate solvent mixture
- Schlenk flask
- Standard glassware for extraction and workup
- Stirring and heating apparatus

Procedure:

- To a Schlenk flask, add the aryl halide, arylboronic acid, base, and the palladium-DAMN catalyst under an inert atmosphere (e.g., argon or nitrogen).
- Add the solvent mixture to the flask.
- Heat the reaction mixture to the desired temperature (e.g., 80-100 °C) with vigorous stirring.
- Monitor the progress of the reaction using a suitable technique (e.g., TLC or GC).
- Once the reaction is complete, cool the mixture to room temperature.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Dry the organic layer over anhydrous sodium sulfate and concentrate it under reduced pressure to obtain the crude product, which can then be purified.

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